

# comparative study of the surface activity of lactonic sophorolipids and rhamnolipids

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## Compound of Interest

Compound Name: *Lactonic sophorolipid*

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A Comparative Analysis of the Surface Activity of **Lactonic Sophorolipids** and Rhamnolipids

## Executive Summary

**Lactonic sophorolipids** and rhamnolipids are two prominent classes of glycolipid biosurfactants with significant potential to replace synthetic surfactants in a wide array of applications, including pharmaceuticals, bioremediation, and cosmetics. Both exhibit excellent surface-active properties. Generally, rhamnolipids demonstrate a lower critical micelle concentration (CMC) and can achieve a lower minimum surface tension ( $\gamma_{cmc}$ ), suggesting higher efficiency and effectiveness in reducing surface tension.[1] However, **lactonic sophorolipids** also show considerable surface activity.[1] The choice between these biosurfactants is contingent upon the specific requirements of the application, such as the desired interfacial properties and the nature of the immiscible phases to be emulsified.[1]

## Data Presentation: Surface Activity Parameters

The following table summarizes the key surface activity parameters for **lactonic sophorolipids** and rhamnolipids based on published experimental data. It is important to note that these values can vary depending on the producing microorganism, fermentation conditions, and purity of the biosurfactant.

Parameter	Lactonic Sophorolipids	Rhamnolipids
Critical Micelle Concentration (CMC)	30 - 366 mg/L[2][3]	1.6 - 500 mg/L[4][5]
Minimum Surface Tension (ycmc)	30 - 48 mN/m[2][6]	22.4 - 32 mN/m[7][8]
Emulsification Index (E24)	~85% (against crude oil)[6]	~60% - 100% (against crude oil)[9][10]

## Comparative Analysis of Surface Activity

- Critical Micelle Concentration (CMC): Rhamnolipids generally present a significantly lower CMC in comparison to **lactonic sophorolipids**. [1] A lower CMC is indicative of a more efficient surfactant, as less of the substance is needed to initiate micelle formation and achieve the maximum reduction in surface tension. [1][11]
- Minimum Surface Tension (ycmc): Rhamnolipids also tend to achieve a lower minimum surface tension, signifying their superior ability to reduce the surface tension of water. [1][12] This characteristic is particularly crucial for applications that demand high surface activity, such as in detergents and wetting agents. [1]
- Emulsification Index (E24): Both **lactonic sophorolipids** and rhamnolipids are effective emulsifiers. [1] However, the emulsification index is highly dependent on the specific oil phase being tested. While both demonstrate high E24 values with various hydrocarbons and oils, some studies indicate that rhamnolipids may have a slight advantage in emulsifying a wider range of hydrocarbons. [1]

## Experimental Protocols

### Determination of Critical Micelle Concentration (CMC) and Minimum Surface Tension (ycmc)

Principle: The surface tension of a solution containing a surfactant decreases as the surfactant concentration increases. [1] Once the critical micelle concentration is reached, the surface becomes saturated with surfactant molecules, and the surface tension remains relatively

constant with further increases in concentration.[1] The CMC is the concentration at which this transition occurs, and the  $\gamma_{cmc}$  is the minimum surface tension value achieved.[1]

Apparatus:

- Tensiometer (utilizing the Du Noüy ring or Wilhelmy plate method)[1]
- Precision balance
- Volumetric flasks
- Magnetic stirrer and stir bars

Procedure:

- A series of surfactant solutions with varying concentrations are prepared in deionized water.
- The surface tension of each solution is measured using a tensiometer.[13]
- A graph of surface tension ( $\gamma$ ) versus the logarithm of the surfactant concentration ( $\log C$ ) is plotted.[13]
- The CMC is determined from the intersection of the two linear portions of the plot.[1] The  $\gamma_{cmc}$  is the value of the surface tension in the plateau region of the curve.[1]

## Determination of Emulsification Index (E24)

Principle: The emulsification index (E24) is a measure of the ability of a surfactant to form a stable emulsion between an aqueous phase and a hydrocarbon phase. It is calculated as the percentage of the total height of the liquid column that is occupied by the emulsion after 24 hours.[1]

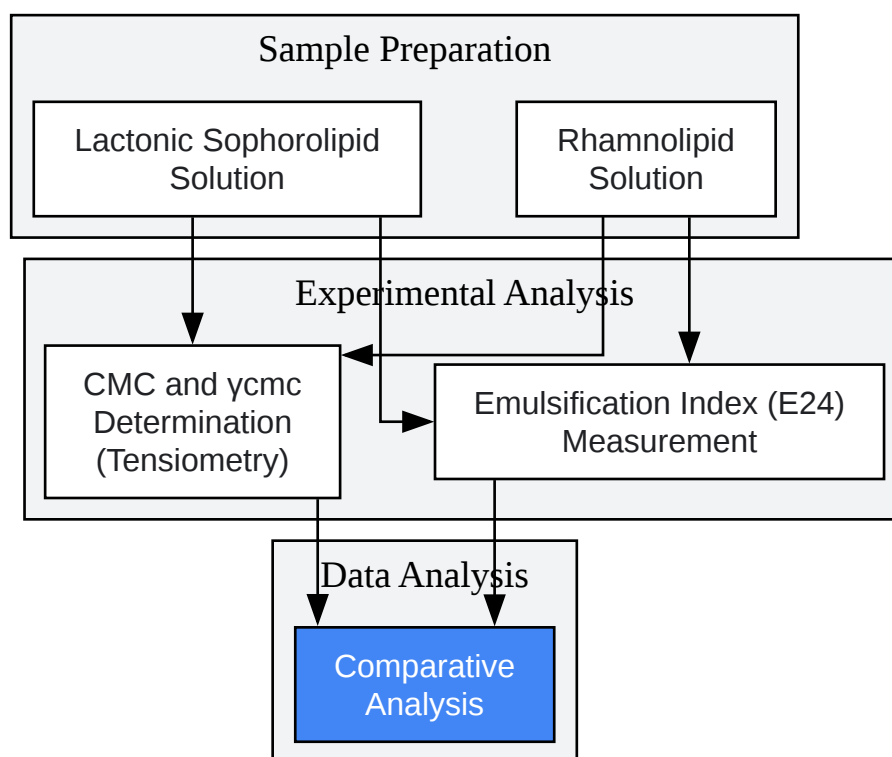
Apparatus:

- Graduated test tubes
- Vortex mixer

Procedure:

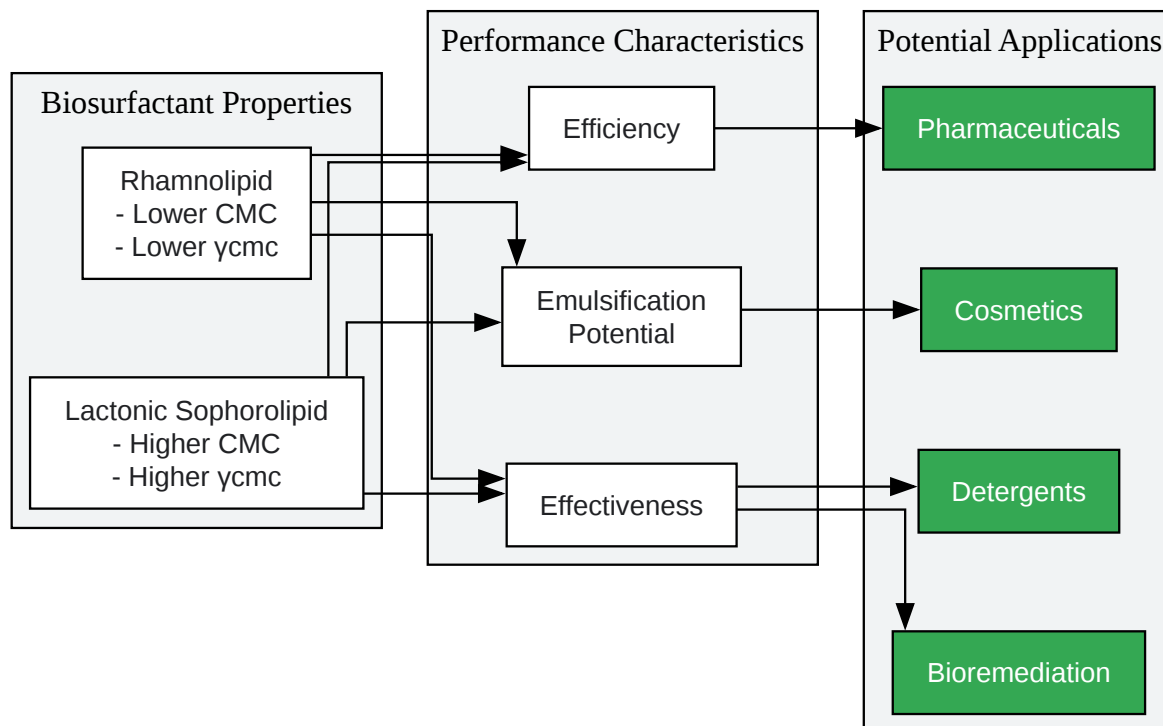
- Equal volumes of the biosurfactant solution (at a concentration above its CMC) and a hydrocarbon (e.g., crude oil, kerosene, vegetable oil) are added to a graduated test tube.[1]  
[9]
- The mixture is vortexed at high speed for 2 minutes to form an emulsion.[9]
- The mixture is allowed to stand for 24 hours.[9]
- The height of the emulsion layer and the total height of the liquid are measured.
- The E24 is calculated using the following formula:  $E24 (\%) = (\text{Height of the emulsion layer} / \text{Total height of the liquid}) \times 100$ [14][15]

## Visualizations



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Caption: Experimental workflow for comparative surface activity analysis.



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## References

- 1. benchchem.com [benchchem.com]
- 2. Lactonic sophorolipids by *Saccharomyces cerevisiae*: production, characterization and their evaluation for combating clinically important microbial pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- 5. Rhamnolipid Micellization and Adsorption Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 6. microbiologyjournal.org [microbiologyjournal.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. Sophorolipids—Bio-Based Antimicrobial Formulating Agents for Applications in Food and Health - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Phase Behaviour, Functionality, and Physicochemical Characteristics of Glycolipid Surfactants of Microbial Origin - PMC [pmc.ncbi.nlm.nih.gov]
- 13. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 14. ijrset.com [ijrset.com]
- 15. Optimization of biosurfactant production by *Bacillus brevis* using response surface methodology - PMC [pmc.ncbi.nlm.nih.gov]
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